

comparative toxicity Avocadene 1-acetate mammalian vs nematode cells

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Avocadene 1-acetate

CAS No.: 24607-09-8

Cat. No.: S614398

[Get Quote](#)

Toxicity Profile of Avocadene 1-acetate

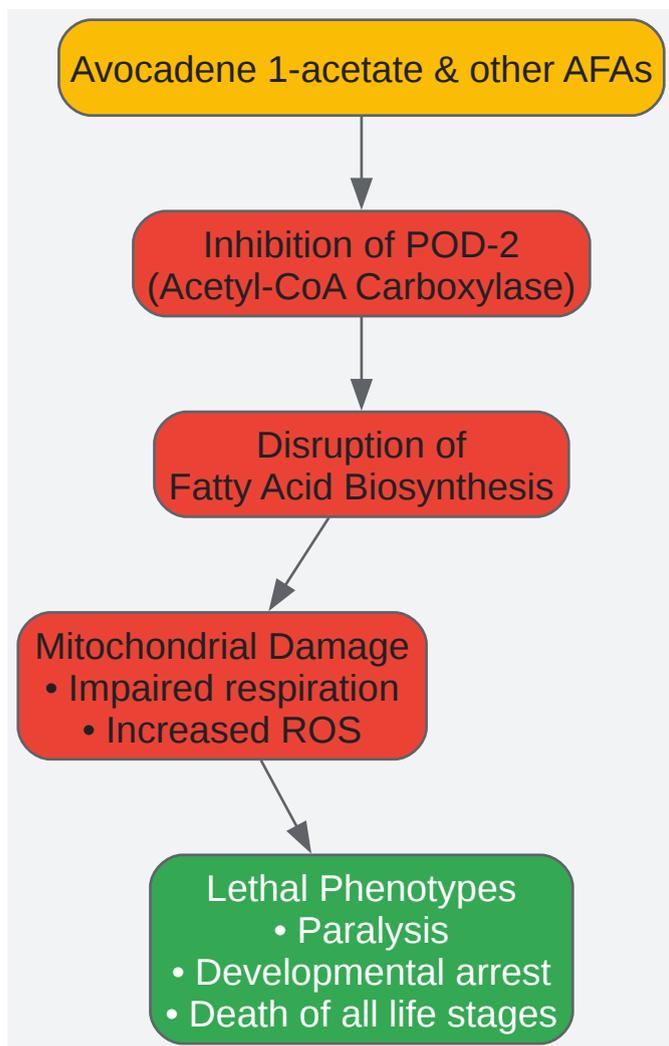
The table below summarizes the key toxicological findings for **Avocadene 1-acetate** from recent scientific literature.

Subject / System	Observed Effects & Toxicity	Experimental Context & Dosage	Source(s)
Nematodes (<i>C. elegans</i> & parasitic species)	Lethality, paralysis, developmental arrest, impaired mitochondrial function , inhibition of lipid biosynthesis.	Liquid culture assays; lethal to <i>C. elegans</i> L1 larvae at low micromolar concentrations (e.g., in a crude extract containing 2.5 μ M Avocadene). Effective against multiple parasitic nematode species.	[1] [2]
Mammals (Horses)	Fibrotic heart disease (cardiomyopathy) ; severe cardiac fibroplasia and negative expression of cardiac troponin C.	Case study of natural poisoning from consuming avocado leaves and fruit; presence of Avocadene 1-acetate confirmed in the gastrointestinal tract and plant matter.	[3]

Subject / System	Observed Effects & Toxicity	Experimental Context & Dosage	Source(s)
Mammals (Mice)	No acute toxicity reported in a pilot study; used in a Self-Emulsifying Drug Delivery System (SEDDS).	Pilot pharmacokinetic evaluation in C57BL/6J mice; formulation showed accumulation in blood and biodistribution in target tissues without reported adverse effects.	[4]

Mechanism of Action in Nematodes

Recent research has significantly advanced the understanding of how Avocado-derived Fatty Alcohols/Acetates (AFAs), including **Avocadene 1-acetate**, exert their effects on nematodes. The mechanism involves a specific disruption of lipid metabolism, as illustrated below.



[Click to download full resolution via product page](#)

This diagram shows the cascade of effects beginning with the inhibition of the POD-2 enzyme, which is the rate-limiting step in lipid biosynthesis [2]. The primary molecular target of **Avocadene 1-acetate** and related compounds is the nematode enzyme **POD-2, an acetyl-CoA carboxylase (ACC)** [2]. This inhibition leads to:

- **Disruption of essential fatty acid synthesis.**
- **Secondary mitochondrial damage**, including impaired respiration and increased production of reactive oxygen species (ROS) [2].
- **Penetration of the nematode eggshell**, inducing developmental arrest in embryos [2].

Key Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a summary of the key methodologies used in the cited studies.

1. Nematocidal Activity Assay (Liquid Culture)

- **Purpose:** To assess the toxicity of compounds on *C. elegans* development and survival.
- **Method:** Synchronized L1 larval stage nematodes are exposed to different concentrations of the compound (e.g., 1 to 100 μ M) in liquid culture. The cultures are incubated for several days, and the effects on larval development, adult survival, and egg hatching are scored [2].
- **Key Readouts:** Lethality (LD50), percentage of larval arrest, and egg hatching failure.

2. In Vitro Efficacy Against Parasitic Nematodes

- **Purpose:** To evaluate the efficacy of compounds against veterinary parasitic nematodes.
- **Method:** Adult worms or larval stages of parasites like *Brugia pahangi*, *Teladorsagia circumcincta*, and *Haemonchus contortus* are exposed to the compounds *in vitro*. Motility and survival are monitored over time [2].
- **Key Readouts:** Worm immotility, death.

3. Mammalian Toxicity Observation (Case Study)

- **Purpose:** To confirm and characterize natural poisoning in animals.
- **Method:** In the case of horse poisoning, the presence of **Avocadene 1-acetate** in the ingested plant material (avocado leaves and fruit) and the gastrointestinal tract was confirmed using Liquid Chromatography-Electrospray Ionization-Mass Spectrometry (LC-ESI-MS). The link to toxicity was established through post-mortem examination (gross and histopathology) of cardiac tissue and immunohistochemistry for cardiac troponin C [3].

Interpretation and Research Implications

The collective data indicates that **Avocadene 1-acetate** exhibits a favorable selective toxicity profile, being highly potent against nematodes while showing lower acute toxicity in mammals. The severe cardiac effects in horses occurred in a natural poisoning scenario with high, chronic ingestion of large amounts of avocado plant matter, which contains a mixture of several acetogenins [3]. In contrast, a controlled study in mice using a formulated product did not report acute toxicity [4].

This selective toxicity makes it a promising candidate for anthelmintic development. Its novel mechanism of action—inhibiting nematode acetyl-CoA carboxylase (POD-2)—is particularly valuable for addressing the

growing issue of resistance to existing anthelmintic drugs [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Analytical characterization and biological assay of avocado lipids with... [pubmed.ncbi.nlm.nih.gov]
2. A new class of natural anthelmintics targeting... | Nature Communications [nature.com]
3. Acetogenin-induced fibrotic heart disease from avocado... [pubmed.ncbi.nlm.nih.gov]
4. Avocado-derived polyols for use as novel co-surfactants in low energy... [nature.com]

To cite this document: Smolecule. [comparative toxicity Avocadene 1-acetate mammalian vs nematode cells]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b614398#comparative-toxicity-avocadene-1-acetate-mammalian-vs-nematode-cells>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com